

# Essential Safety and Operational Guide for Handling Sodium Telluride

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **sodium telluride** (Na<sub>2</sub>Te) in a laboratory setting. Adherence to these guidelines is essential for ensuring the safety of all personnel. **Sodium telluride** is a highly toxic and reactive compound that requires careful management.

## **Hazard Identification and Exposure Limits**

**Sodium telluride** is classified as a toxic and combustible solid. It is harmful if swallowed, inhaled, or in contact with skin.[1] Exposure can lead to symptoms such as a metallic taste, garlic-like odor on the breath and sweat, drowsiness, and dizziness.[2][3] It is also reactive with water, releasing flammable gases.[4][5]

Occupational Exposure Limits for Tellurium Compounds:

| Agency      | Exposure Limit (8-hour Time-Weighted Average) |
|-------------|---|
| OSHA (PEL)  | 0.1 mg/m <sup>3</sup>                         |
| NIOSH (REL) | 0.1 mg/m³ (10-hour)                           |
| ACGIH (TLV) | 0.1 mg/m³                                     |

Data sourced from references[4][5][6].





## **Personal Protective Equipment (PPE)**

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the required PPE for handling **sodium telluride**.

Required Personal Protective Equipment:

| Body Part   | Required PPE  | Specifications and<br>Remarks   |
|-------------|---|---|
| Respiratory | NIOSH-approved respirator   | A full-facepiece respirator is recommended if exposure limits are exceeded.[7] For exposures over 0.1 mg/m³, a supplied-air respirator is necessary.[6] |
| Hands       | Chemical-resistant gloves   | Nitrile rubber gloves are a suitable option.[8][9] Always inspect gloves for integrity before use.[7]   |
| Eyes        | Safety glasses with side<br>shields or chemical safety<br>goggles | A face shield should be worn in conjunction with goggles when there is a splash hazard.[1][6]   |
| Body        | Protective clothing   | A lab coat or chemical-<br>resistant suit should be worn.<br>[4][6] Ensure clothing is clean<br>and put on before work.[6]                              |

## **Operational Plan for Handling Sodium Telluride**

#### Preparation:

- Ensure that an emergency eyewash station and safety shower are readily accessible.[4][6]
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood or glovebox.[1][10]



- Handle under an inert gas atmosphere to prevent decomposition from air and moisture.[9]
- Assemble all necessary equipment and reagents before commencing work.

#### Handling Procedure:

- Don all required PPE as specified in the table above.
- Carefully weigh and dispense the required amount of sodium telluride, avoiding the creation of dust.[1]
- Keep the container tightly closed when not in use.[1][10]
- Avoid contact with skin, eyes, and clothing.[1][4]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[6][10]
- Do not eat, drink, or smoke in the work area.[6]

## **Emergency Procedures**

#### Spill Response:

- Evacuate all non-essential personnel from the spill area.[6]
- Wear appropriate PPE, including respiratory protection, before entering the spill area.[10]
- Remove all sources of ignition.[6]
- Carefully collect the spilled material using a HEPA-filtered vacuum or by gently sweeping to avoid dust generation.[9][10]
- Place the collected material into a sealed, labeled container for hazardous waste disposal.[6]
  [10]
- Ventilate the area and wash the spill site once the material has been removed.[6]

#### First Aid Measures:



- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2][10]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water for at least 15 minutes.[1][2][6]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[2][6][10]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1][11]

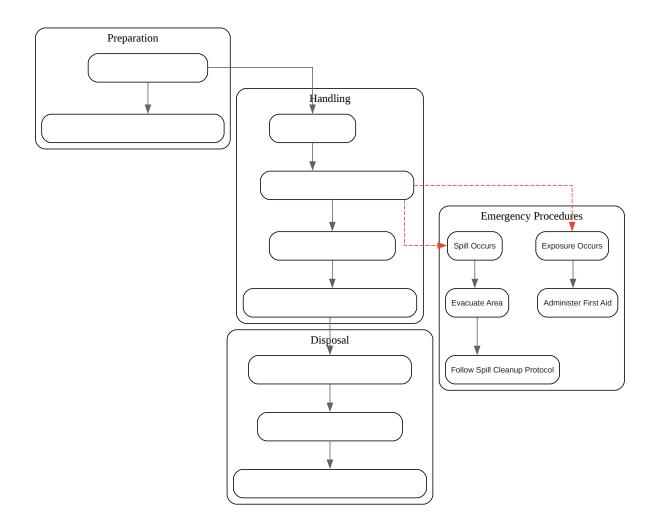
## **Disposal Plan**

**Sodium telluride** and any contaminated materials must be disposed of as hazardous waste.

- Collect all waste materials (including excess sodium telluride and contaminated PPE) in a clearly labeled, sealed container.[6]
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Contact your institution's environmental health and safety department for specific disposal procedures.[6]
- All disposal must be in accordance with local, state, and federal regulations.[10]

# Workflow for Handling and Disposal of Sodium Telluride





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Caption: Workflow for the safe handling and disposal of **sodium telluride**.



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